

Comprehensive Safety and Handling Guide for Ethanedioyl Dibromide

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Compound of Interest

Compound Name: *Ethanedioyl dibromide*

Cat. No.: *B108731*

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This guide provides essential safety protocols, personal protective equipment (PPE) recommendations, and operational procedures for the handling and disposal of **Ethanedioyl dibromide** (also known as Oxalyl bromide). The information is intended for laboratory professionals to ensure safe and compliant use of this hazardous chemical.

Hazard Identification and Exposure Limits

Ethanedioyl dibromide is a corrosive and water-reactive chemical that poses significant health risks. It is classified as causing severe skin burns and eye damage and is harmful if inhaled.[1][2] The substance is also a lachrymator, meaning it can cause tearing.[1] It reacts violently with water, releasing toxic gases.[2][3]

Occupational Exposure Limits: Currently, there are no specific occupational exposure limits established by major regulatory bodies such as OSHA (Occupational Safety and Health Administration), NIOSH (National Institute for Occupational Safety and Health), or ACGIH (American Conference of Governmental Industrial Hygienists) for **Ethanedioyl dibromide**.[2] Therefore, exposure should be minimized to the lowest possible level through stringent engineering controls and comprehensive personal protective equipment.

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is critical when handling **Ethanedioyl dibromide** to prevent contact and inhalation. The following table summarizes the required PPE.

Protection Type	Specification	Standards	Purpose
Eye & Face Protection	Chemical safety goggles or a full-face shield.	OSHA 29 CFR 1910.133, EN 166	To protect against splashes and vapors that cause severe eye damage. [2]
Skin & Body Protection	Chemical-resistant gloves (inspect before use) and protective clothing.	-	To prevent skin contact which can cause severe burns. [2]
Respiratory Protection	NIOSH/MSHA or European Standard approved respirator.	OSHA 29 CFR 1910.134, EN 149	Required when working outside of a fume hood or if exposure limits are exceeded. [2]
Recommended Filter: Particulates filter and Acid gases filter (Type E, Yellow).	EN 143, EN 14387	To protect against harmful inhalation which can cause corrosive injuries to the respiratory tract. [2] [3]	

Operational and Handling Plan

Safe handling of **Ethanediol dibromide** requires a controlled environment and strict adherence to procedural steps.

Engineering Controls:

- Ventilation: Always handle **Ethanediol dibromide** in a well-ventilated area, preferably within a certified chemical fume hood.[\[2\]](#)[\[4\]](#)
- Safety Stations: Ensure that eyewash stations and safety showers are readily accessible and in close proximity to the workstation.[\[2\]](#)

Storage Requirements:

- Store in a dry, refrigerated, and well-ventilated place, away from direct sunlight.[2]
- The container must be kept tightly closed.[2][4]
- Due to its sensitivity to air and moisture, it should be stored under a nitrogen atmosphere.[2]
- Store in a locked-up area, accessible only to authorized personnel.[2][4]
- Keep away from incompatible materials, such as strong oxidizing agents and water.[2]

Step-by-Step Handling Protocol:

- Preparation: Before handling, ensure all required PPE is worn correctly. Confirm the fume hood is operational and safety stations are unobstructed.
- Handling the Chemical:
 - Do not breathe any mists, vapors, or sprays.[2]
 - Avoid all contact with eyes, skin, and clothing.[2]
 - Prevent any contact with water, as it reacts violently.[2]
- After Handling:
 - Thoroughly wash hands, face, and any exposed skin after the procedure is complete.[2][4]
 - Decontaminate all surfaces and equipment used.
 - Return the chemical to its designated secure storage.

Emergency and First Aid Procedures

Immediate and appropriate action is crucial in the event of an exposure.

Exposure Route	First Aid Protocol
Eye Contact	Immediately rinse with plenty of water for at least 15 minutes, also under the eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.[2]
Skin Contact	Take off all contaminated clothing immediately. Rinse the affected skin with water or shower. Wash off with soap and plenty of water. Seek immediate medical attention.[2]
Inhalation	Move the person to fresh air and keep them comfortable for breathing. If breathing is difficult, administer oxygen. If the person is not breathing, provide artificial respiration. Seek immediate medical attention.[2]
Ingestion	Rinse the mouth with water. DO NOT induce vomiting. Contact a physician or poison control center immediately.[2]

Disposal Plan

All waste containing **Ethanediyl dibromide** must be treated as hazardous waste.

Waste Collection:

- Collect all waste materials (including contaminated PPE and absorbent materials) in suitable, closed, and clearly labeled containers.[2]
- Do not mix with other waste streams, especially aqueous waste, due to its violent reaction with water.[2]

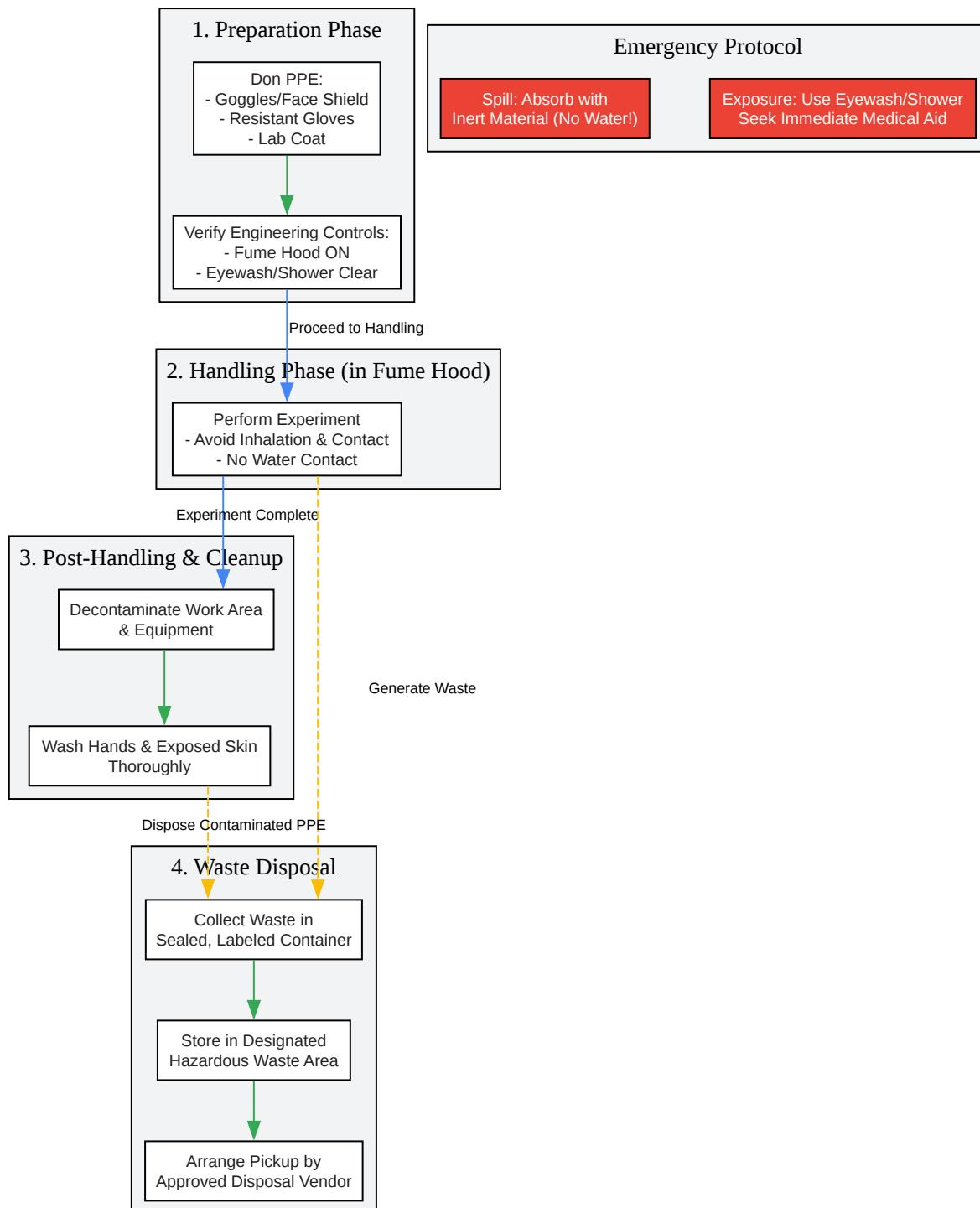
Disposal Procedure:

- Segregation: Keep **Ethanediyl dibromide** waste separate from all other chemical waste.

- Containment: Ensure waste containers are sealed tightly and stored in a designated hazardous waste accumulation area.
- Labeling: Label the waste container clearly with "Hazardous Waste" and the chemical name **Ethanediyl dibromide**.
- Arrangement for Disposal: Dispose of the contents and the container through an approved and licensed waste disposal company.^{[2][4]} Follow all local, state, and federal regulations for hazardous waste disposal.

Workflow for Handling Ethanediyl Dibromide

The following diagram illustrates the logical workflow for the safe handling of **Ethanediyl dibromide**, from initial preparation to final disposal.



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Caption: Workflow for safe handling of **Ethanediol dibromide**.

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